

Auramine O: Structural Dynamics, Synthesis, and Bio-Analytical Utility[1]

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Compound of Interest

Compound Name: Auramine G

CAS No.: 2151-60-2

Cat. No.: B1623217

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Executive Summary

Auramine O (Basic Yellow 2) is a diarylmethane fluorochrome defined by a central ketone imine backbone.[1][2][3] While historically utilized as an industrial dye for textiles and paper, its modern utility lies in its capacity as a molecular rotor—a fluorescent probe sensitive to microviscosity—and its specific binding affinity for mycolic acids in *Mycobacterium* species.[1] This guide dissects the chemical architecture, synthesis kinetics, and purification protocols of Auramine O, providing researchers with a rigorous foundation for its application in high-precision bio-imaging and drug development.

Chemical Architecture & Resonance Mechanics[1]

Core Structural Identity

Auramine O is chemically designated as 4,4'-(imidocarbonyl)bis(N,N-dimethylaniline) monohydrochloride.[1] Its structure consists of two dimethylaminophenyl rings linked by a central carbon atom, which is double-bonded to an iminium nitrogen.[1]

Parameter	Specification
IUPAC Name	Bis[4-(dimethylamino)phenyl]methaniminium chloride
Molecular Formula	C ₁₇ H ₂₂ ClN ₃
Molecular Weight	303.83 g/mol
CAS Number	2465-27-2
Chromophore Class	Diarylmethane (Ketone Imine)
Solubility	Soluble in ethanol, DMSO, water; Insoluble in ether

Resonance and Cationic Stability

The intense yellow color and reactivity of Auramine O stem from the delocalization of the positive charge across the conjugated system. The central carbon-nitrogen double bond is not static; the positive charge resonates between the central nitrogen and the terminal dimethylamino nitrogens.

- Form A (Imine): Positive charge localized on the central nitrogen.[1]
- Form B (Benzenoid/Quinoid): Charge delocalized to the dimethylamino groups, creating quinoid character in the phenyl rings.[1]

This resonance stabilizes the cation but also makes the central carbon susceptible to nucleophilic attack (e.g., hydrolysis), a critical factor in storage stability.[1]

The Molecular Rotor Mechanism (Fluorescence)[1][4][5]

Auramine O is a classic Twisted Intramolecular Charge Transfer (TICT) probe.[1] Its fluorescence quantum yield is intrinsically linked to the viscosity of its environment.

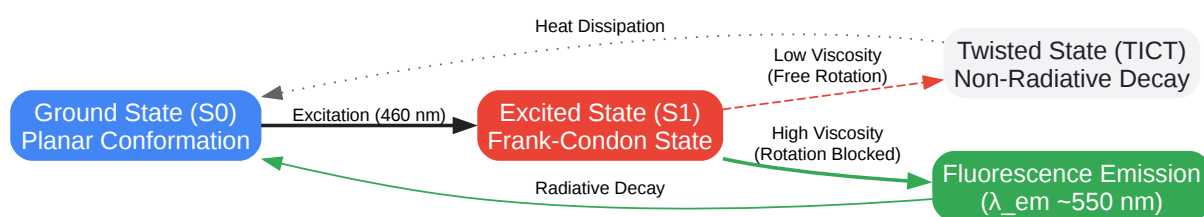
Mechanism of Action

In low-viscosity solvents (e.g., water), the excited state of Auramine O undergoes rapid rotation around the phenyl-methine single bonds.^[1] This non-radiative relaxation pathway (internal twisting) dissipates energy effectively, resulting in negligible fluorescence.^[1]

In high-viscosity environments (e.g., glycerol, DNA grooves, or rigid cell walls), this rotation is sterically hindered.^[1] The molecule is "locked" in a planar conformation, forcing relaxation through radiative decay (photon emission).^[1]

Visualization: Viscosity-Dependent Fluorescence

The following diagram illustrates the kinetic competition between rotational relaxation and fluorescence.



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Caption: Kinetic pathway of Auramine O fluorescence. Viscosity restricts the transition to the twisted non-radiative state, enhancing quantum yield.

Synthetic Pathways^[1]

The synthesis of Auramine O typically proceeds via the condensation of N,N-dimethylaniline with a one-carbon source. The industrial standard utilizes Michler's Ketone, though modern lab-scale methods prioritize purity over bulk yield.^[1]

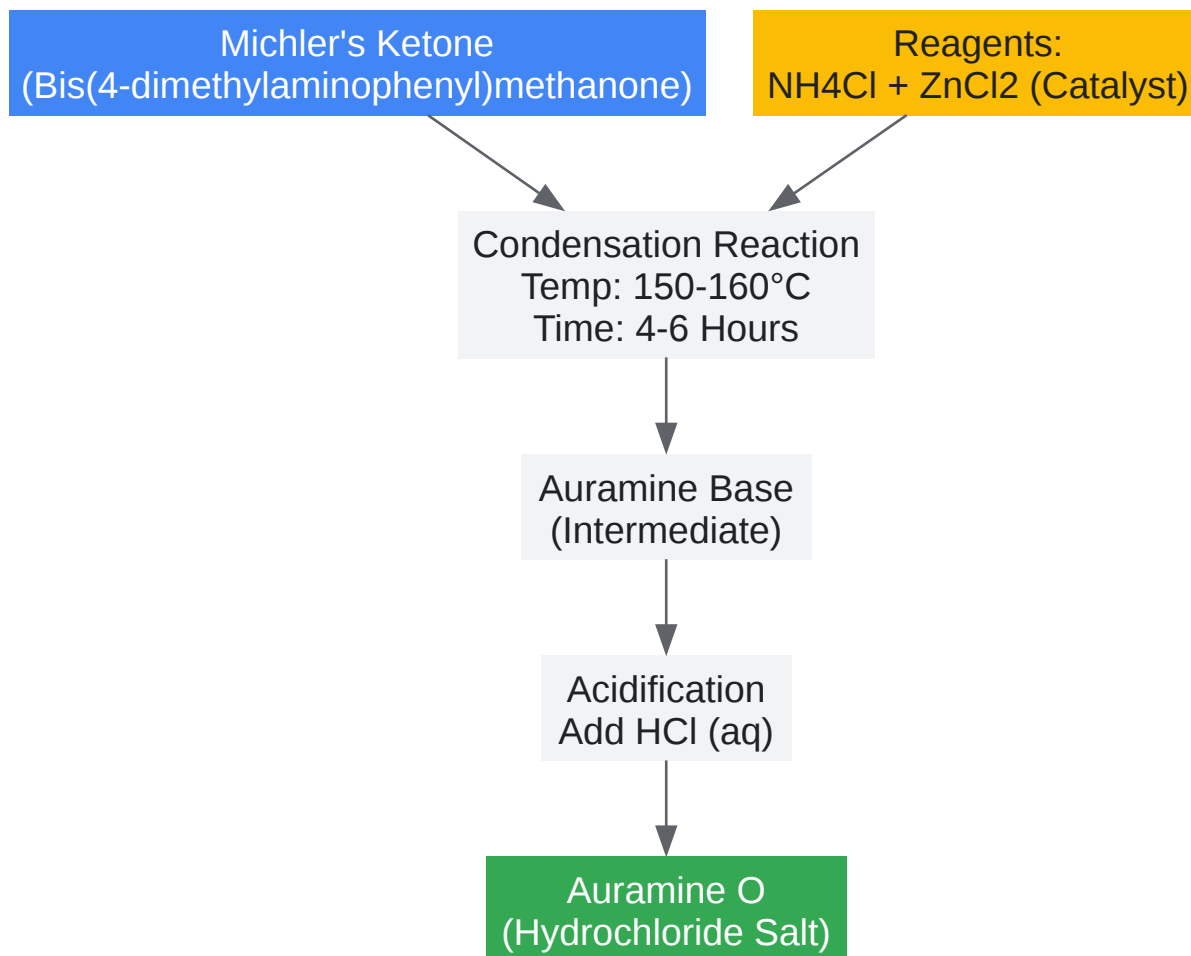
The Michler's Ketone Route

This method involves the condensation of Michler's Ketone with ammonium chloride in the presence of a Lewis acid catalyst (Zinc Chloride).

Reaction Stoichiometry:

[\[1\]](#)[\[4\]](#)

Synthetic Workflow Diagram



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Caption: Step-wise synthesis of Auramine O from Michler's Ketone via Lewis acid-catalyzed condensation.

Protocol: High-Purity Recrystallization

Commercial Auramine O often contains impurities like Michler's Ketone (a known carcinogen) and hydrolysis byproducts.[\[1\]](#) For sensitive biological assays (e.g., DNA binding studies), high-purity refinement is mandatory.[\[1\]](#)

Solvent Selection Logic

- Water: Good for bulk removal of salts but promotes hydrolysis if heated excessively.[\[1\]](#)
- Ethanol: Excellent solvent for the dye; poor solvent for inorganic salts.
- Dichloromethane (DCM) / Isopropyl Ether: This non-aqueous system is superior for removing organic contaminants (like unreacted ketone) without risking hydrolysis.[\[1\]](#)

Advanced Purification Protocol (Non-Aqueous)

Based on patent methodologies for >95% purity.[\[1\]](#)

- Dissolution: Dissolve 10 g of crude Auramine O in 100 mL of Dichloromethane (DCM) at 35°C. Stir for 30 minutes.
 - Why: DCM dissolves the Auramine O and organic impurities but leaves behind inorganic salts.
- Filtration: Filter the warm solution through a 0.45 µm PTFE membrane to remove insoluble inorganic residues.
- Precipitation: Slowly add the filtrate to 300 mL of cold Isopropyl Ether under vigorous stirring.
 - Why: Auramine O is insoluble in ether and will precipitate, while lipophilic impurities (like Michler's Ketone) remain in the ether phase.[\[1\]](#)
- Collection: Collect the yellow precipitate via vacuum filtration.[\[1\]](#)
- Washing: Wash the filter cake twice with 20 mL of cold Isopropyl Ether.
- Drying: Dry in a vacuum oven at 40°C for 4 hours. Do not exceed 60°C to prevent thermal decomposition.[\[1\]](#)

Biological Interaction & Safety Profile

DNA Binding Mechanism

Auramine O exhibits specific binding modes with nucleic acids, distinct from simple intercalation.[\[1\]](#)

- **Minor Groove Binding:** It associates with the minor groove of double-stranded DNA (dsDNA), stabilized by van der Waals forces and electrostatic interactions between the cationic imine and the anionic phosphate backbone.
- **G-Quadruplex Affinity:** Recent studies indicate Auramine O acts as a "turn-on" sensor for G-quadruplex structures (e.g., c-myc promoter regions), exhibiting significantly higher fluorescence enhancement upon binding to these structures compared to dsDNA.[\[1\]](#)

Toxicity and Carcinogenicity

Status: IARC Group 2B (Possibly carcinogenic to humans).[\[1\]](#)[\[5\]](#) Mechanism:

- **Bio-activation:** Metabolic hydroxylation of the N-methyl groups leads to reactive electrophiles.[\[1\]](#)
- **DNA Adducts:** These electrophiles can alkylate DNA bases, causing strand breaks and Sister Chromatid Exchange (SCE).[\[1\]](#)
- **Contaminant Risk:** Historical toxicity data is often confounded by the presence of Michler's Ketone (a potent carcinogen) in impure dye samples.[\[1\]](#)

Safety Protocol:

- Always handle in a fume hood.[\[1\]](#)
- Use nitrile gloves (latex is permeable to organic solutions of the dye).[\[1\]](#)
- Deactivate spills with 10% sodium hypochlorite (bleach) to cleave the imine bond before disposal.[\[1\]](#)

References

- IARC Monographs. (2010).[\[1\]](#)[\[5\]](#) Auramine and Auramine Production. International Agency for Research on Cancer.[\[1\]](#) [\[Link\]](#)
- PubChem. (n.d.).[\[1\]](#)[\[6\]](#) Auramine O Compound Summary. National Library of Medicine.[\[1\]](#) [\[Link\]](#)

- Loutfy, R. O. (1986).[1] Fluorescence Probes for Polymer Free Volume. Journal of Polymer Science. (Foundational text on Molecular Rotor theory).
- Yan, J., et al. (2016).[1] A Simple and Sensitive Method for Auramine O Detection Based on the Binding Interaction with Bovin Serum Albumin. Analytical Sciences. [[Link](#)]
- Cui, Y., et al. (2021).[1] Label free detection of auramine O by G-quadruplex-based fluorescent turn-on strategy. Food Chemistry. [[Link](#)]
- Shanghai Jingchun Scientific Co Ltd. (2013).[1] Process for preparing high-purity auramine O. CN103146219B.[1]

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Sources

- [1. Auramine O - Wikipedia \[en.wikipedia.org\]](#)
- [2. cameo.mfa.org \[cameo.mfa.org\]](#)
- [3. Auramine O | Blog | Reflecta Laboratory Supplies \[labequipsupply.co.za\]](#)
- [4. auramine-o dye or basic yellow-2 dye or diarylmethane dye or bis \[4-\(dimethyl amine \) phenyl \] – methaniminium chloride. -synthesis - study everything \[studyeverythingsjr.blogspot.com\]](#)
- [5. AURAMINE AND AURAMINE PRODUCTION - Chemical Agents and Related Occupations - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [6. C.I. Basic Yellow 2 | C17H22ClN3 | CID 17170 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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